

# Application Notes and Protocols for Gaxilose Oral Solution (LacTEST)

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Gaxilose**, administered as the oral solution LacTEST, is a non-invasive diagnostic agent for identifying hypolactasia, also known as lactase deficiency, the underlying cause of lactose intolerance.[1][2] This synthetic disaccharide, 4-O-β-D-galactopyranosyl-d-xylose, serves as a substrate for the intestinal enzyme lactase.[3] Upon enzymatic cleavage, **Gaxilose** releases D-xylose, which is absorbed and subsequently excreted in the urine.[2][4] The quantification of urinary D-xylose provides a direct measure of in vivo lactase activity, offering a valuable tool for clinical and research settings.[3][4]

### **Principle of the Test**

The **Gaxilose** (LacTEST) test is based on the specific enzymatic hydrolysis of **Gaxilose** by lactase in the small intestine.[3] In individuals with sufficient lactase activity, **Gaxilose** is broken down into galactose and D-xylose. The released D-xylose is readily absorbed into the bloodstream and excreted in the urine.[2] Conversely, in individuals with lactase deficiency, the hydrolysis of **Gaxilose** is minimal, leading to significantly lower levels of D-xylose in the urine.
[2] Therefore, the amount of D-xylose excreted in the urine over a specified period is directly proportional to the intestinal lactase activity.[4]

## **Key Advantages**



- Non-invasive: The test requires only oral administration of the solution and urine collection, avoiding the need for blood draws or invasive procedures like intestinal biopsies.[2][3]
- Direct Measurement: It provides a quantitative assessment of lactase enzyme activity.[4]
- High Specificity and Sensitivity: Studies have shown that the **Gaxilose** test has high sensitivity and specificity for diagnosing hypolactasia.[5]
- Patient-Friendly: The procedure is generally well-tolerated and less burdensome for patients compared to other diagnostic methods like the hydrogen breath test.[2][3]

## **Quantitative Data Summary**

The following tables summarize key quantitative parameters for the administration and interpretation of the **Gaxilose** (LacTEST) oral solution.

Parameter	Value	Reference
Standard Oral Dose	0.45 g of Gaxilose	[2][4]
Administration Volume	Dissolved in 100-250 mL of water	[4]
Urine Collection Period	5 hours	[2][4]

Study/Method	Urinary D-xylose Cut-off Value for Lactose Malabsorption	Collection Period	Reference
Automated Assay	19.18 mg	5 hours	[4][6]
Phase I/Ib Clinical Trial	27.58 mg	4 hours	[7]
Phase I/Ib Clinical Trial	37.87 mg	5 hours	[7]



# **Experimental Protocols**Patient Preparation

To ensure the accuracy of the **Gaxilose** test, the following patient preparation guidelines are recommended:

- Fasting: The patient should fast overnight (8-12 hours) before the test. Only water is permitted.[8]
- Dietary Restrictions: For 24 hours prior to the test, the patient should avoid high-fiber foods, dairy products, and other foods that may interfere with the test results.[8][9]
- Medications: Certain medications can interfere with the test. It is crucial to review the
  patient's current medications. Antibiotics should be avoided for at least two weeks prior to the
  test.[8][9]
- Lifestyle: The patient should avoid smoking and strenuous exercise on the day of the test.[8] [9]

### **Administration and Sample Collection Protocol**

- Baseline Urine Sample: The patient should empty their bladder in the morning before the test begins, and this urine is discarded.[4]
- **Gaxilose** Administration: A single dose of 0.45 g of **Gaxilose** (LacTEST) is dissolved in 100-250 mL of water and administered orally to the patient.[4]
- Urine Collection: All urine produced over the next 5 hours is collected in a single container.[2]
   [4] Some protocols may involve separate collections for 0-4 hours and 4-5 hours for more detailed analysis.[2]
- Sample Handling: The total volume of the collected urine should be measured and recorded.
   A well-mixed aliquot of the urine should be stored at -20°C or lower until analysis.[10]

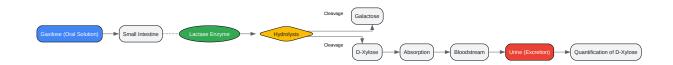
## **Analytical Methods for D-xylose Quantification**

Several methods are available for the quantification of D-xylose in urine samples.



- Phloroglucinol Colorimetric Method: This is a traditional method for D-xylose determination. It
  involves the reaction of D-xylose with a phloroglucinol color reagent, and the resulting
  absorbance is measured spectrophotometrically at 554 nm.[1][10]
- Enzymatic Method: A more recent and automatable method utilizes the enzyme xylose dehydrogenase. This enzyme catalyzes the oxidation of D-xylose, and the resulting change in absorbance at 340 nm is measured to determine the D-xylose concentration.[1][11] This method is considered an excellent alternative to the manual phloroglucinol reaction.[1]

## Visualizations Mechanism of Action

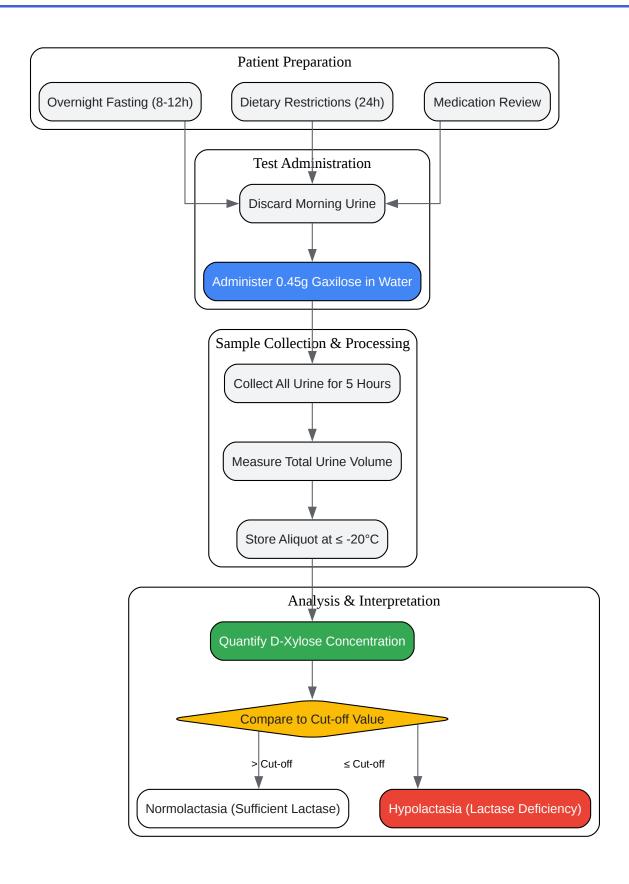


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Caption: Mechanism of **Gaxilose** action for diagnosing hypolactasia.

### **Experimental Workflow**





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Caption: Experimental workflow for the **Gaxilose** (LacTEST) protocol.



### **Contraindications and Interferences**

- Severe Renal Impairment: Patients with severe kidney disease may have altered D-xylose excretion, potentially leading to inaccurate results.[4]
- Bacterial Overgrowth: Small intestinal bacterial overgrowth can potentially interfere with the test.[4]
- Incorrect Urine Collection: Incomplete or improperly timed urine collection is a significant source of error. It is essential to ensure the patient understands and follows the collection instructions accurately.[4]

#### Conclusion

The **Gaxilose** (LacTEST) oral solution provides a reliable, non-invasive, and patient-friendly method for the diagnosis of hypolactasia. Adherence to proper patient preparation, administration, and sample collection protocols is critical for obtaining accurate and reproducible results. The quantification of urinary D-xylose offers a direct assessment of lactase activity, making it a valuable tool for researchers, scientists, and drug development professionals in the study of lactose intolerance and related gastrointestinal disorders.

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